

Butyl butyrate CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butylate

Cat. No.: B1668116

[Get Quote](#)

An In-Depth Technical Guide to Butyl Butyrate for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of butyl butyrate, a significant ester in various scientific and industrial fields. It details its chemical and physical properties, synthesis methodologies, and applications, with a particular focus on its relevance to researchers, scientists, and professionals in drug development.

Core Properties of Butyl Butyrate

Butyl butyrate, also known as butyl butanoate, is an organic ester formed from the condensation of butyric acid and n-butanol.^[1] It is a colorless liquid recognized for its sweet, fruity aroma, often likened to pineapple.^{[1][2]} This compound is naturally present in a variety of fruits, including apples, bananas, pears, and strawberries.^{[1][2]}

Chemical Identifiers and Molecular Characteristics

Property	Value	Reference
CAS Number	109-21-7	
Molecular Formula	C8H16O2	
Molecular Weight	144.21 g/mol	
Linear Formula	CH3CH2CH2COO(CH2)3CH3	
InChI Key	XUPYJHCZDLZNFP-UHFFFAOYSA-N	

Physicochemical Properties

Property	Value	Reference
Appearance	Colorless liquid	
Boiling Point	164-165 °C	
Melting Point	-91.5 °C	
Density	0.869 g/mL at 25 °C	
Refractive Index	1.406 at 20 °C	
Solubility in Water	Insoluble/Slightly soluble (1 g/L)	
Solubility in Organic Solvents	Miscible with ethanol and diethyl ether	

Synthesis of Butyl Butyrate

The production of butyl butyrate can be achieved through several synthetic routes, including traditional chemical esterification, enzymatic synthesis, and microbial fermentation.

Chemical Synthesis

Fischer Esterification: This is a classic method involving the reaction of butyric acid with n-butanol in the presence of an acid catalyst, typically sulfuric acid.

Oxidation of n-Butanol: An older method involves the oxidation of n-butyl alcohol using reagents like sodium dichromate and sulfuric acid.

From n-Butyraldehyde: A more recent development is the one-step catalytic conversion of n-butyraldehyde to butyl butyrate using an organic dibasic or tribasic aluminum catalyst. This method reports high selectivity (>98%) and product purity (>99%).

Enzymatic Synthesis (Biocatalysis)

Enzymatic synthesis is gaining traction as a more sustainable and selective alternative to chemical methods. Lipases are commonly employed as biocatalysts.

Experimental Protocol: Lipase-Catalyzed Esterification

A typical protocol for the enzymatic synthesis of butyl butyrate involves the following steps:

- **Reaction Setup:** The reaction is carried out in a non-aqueous solvent, such as n-hexane or isooctane, to shift the equilibrium towards ester formation.
- **Substrates:** Butyric acid and 1-butanol are used as substrates. Optimal molar ratios can vary, with an excess of the alcohol often being used (e.g., a 3:1 butanol to butyric acid ratio).
- **Biocatalyst:** An immobilized lipase, such as *Thermomyces lanuginosus* lipase (Lipozyme TL-IM) or *Candida antarctica* lipase B (Novozym 435), is added to the reaction mixture. Immobilization enhances enzyme stability and allows for easier recovery and reuse.
- **Reaction Conditions:** The mixture is incubated at a controlled temperature, typically between 30°C and 60°C, with constant agitation. The optimal temperature for Lipozyme TL-IM has been found to be 48°C.
- **Monitoring and Product Recovery:** The reaction progress is monitored by measuring the consumption of the acid or the formation of the ester using techniques like titration or gas chromatography. Upon completion, the enzyme is filtered out, and the product is purified from the reaction mixture.

Microbial Fermentation

Engineered microorganisms offer a pathway for the de novo biosynthesis of butyl butyrate from renewable feedstocks like glucose.

Experimental Protocol: Biosynthesis in Engineered *Clostridium tyrobutyricum*

- **Strain Engineering:** The metabolic pathway of a host organism, such as *Clostridium tyrobutyricum*, is engineered. This involves introducing a butanol synthetic pathway and an alcohol acyltransferase (AAT) to catalyze the final esterification step.
- **Fermentation:** The engineered strain is cultivated in a bioreactor under anaerobic conditions with a fermentable sugar like glucose or mannitol as the carbon source.
- **Process Optimization:** Fermentation conditions (e.g., temperature, pH, substrate feeding) are optimized to maximize product titer and yield. Using fed-batch fermentation with mannitol has achieved butyl butyrate titers as high as 62.59 g/L.
- **Product Recovery:** Butyl butyrate is recovered from the fermentation broth, often utilizing its phase-separation properties or other downstream processing techniques.

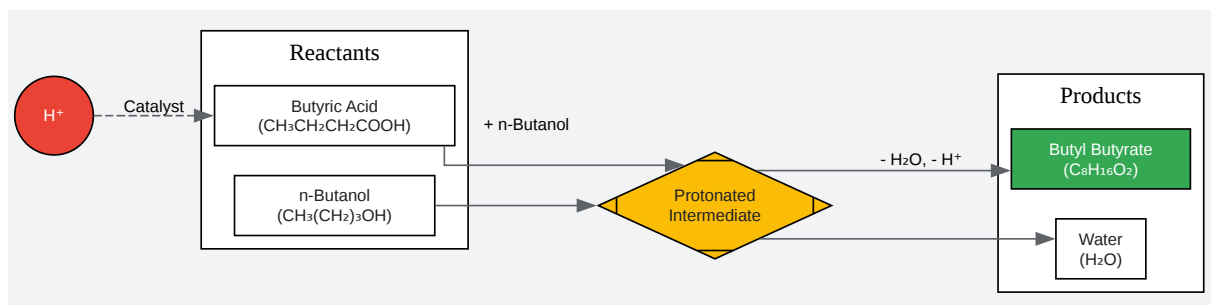
Applications in Research and Drug Development

While widely known for its use in the flavor and fragrance industries, butyl butyrate and its parent molecule, butyric acid, hold significant interest for scientific research and pharmaceutical applications.

- **Pharmaceutical Intermediate:** High-purity butyl butyrate serves as an intermediate in the synthesis of various pharmaceuticals.
- **Solvent in Formulations:** Its solvency properties and low toxicity profile make it a suitable solvent in pharmaceutical manufacturing and a potential component in drug delivery systems.
- **Prodrug Research:** Butyric acid, a short-chain fatty acid, is a histone deacetylase (HDAC) inhibitor with known biological activities, including anti-inflammatory and anti-cancer effects. However, its clinical use is limited by its unpleasant odor and rapid metabolism. Butyrate esters, like butyl butyrate or tributyrin, are investigated as prodrugs to improve the delivery and pharmacokinetic profile of butyric acid.

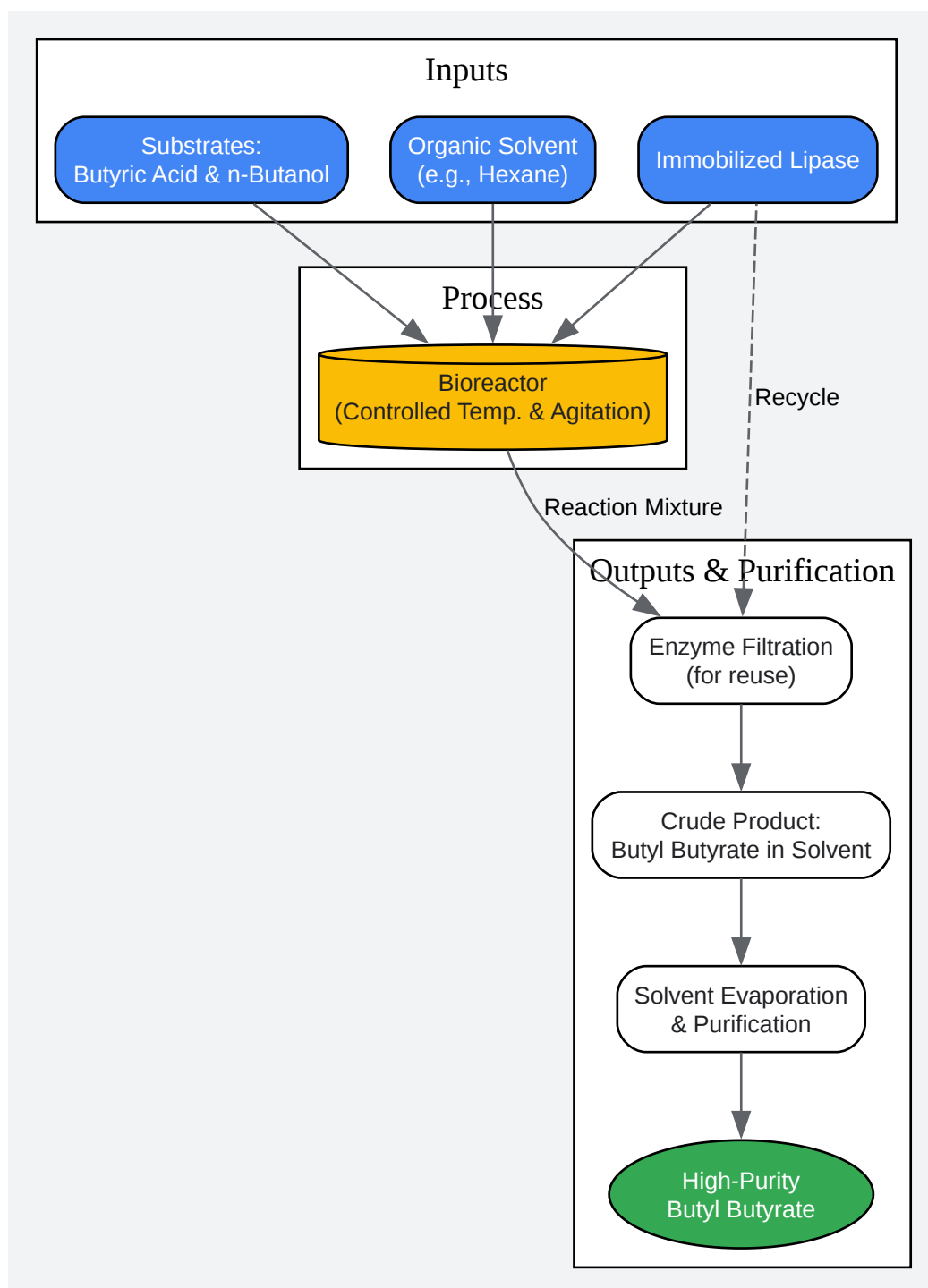
- Microbiome Studies: As a natural product of gut microbial fermentation, butyrate plays a crucial role in intestinal health. Research into butyrate derivatives and their effects on the gut microbiome and host physiology is an active area.

Visualizations



[Click to download full resolution via product page](#)

Caption: Fischer esterification of butyl butyrate.



[Click to download full resolution via product page](#)

Caption: Workflow for enzymatic synthesis of butyl butyrate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Butyl butyrate - Wikipedia [en.wikipedia.org]
- 2. Butyl butyrate | 109-21-7 [chemicalbook.com]
- To cite this document: BenchChem. [Butyl butyrate CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668116#butyl-butyrate-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com